

Y12196 solution preparation for laboratory experiments

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Compound of Interest		
Compound Name:	Y12196	
Cat. No.:	B13902968	Get Quote

Application Notes and Protocols for Y12196

For Researchers, Scientists, and Drug Development Professionals

Introduction

Y12196 is a novel succinate dehydrogenase inhibitor (SDHI) demonstrating potent and specific fungicidal activity against Fusarium graminearum, a major agricultural pathogen.[1][2] As a member of the SDHI class of fungicides, Y12196 targets Complex II (succinate dehydrogenase) of the mitochondrial electron transport chain. This inhibition disrupts the tricarboxylic acid (TCA) cycle and cellular respiration, leading to a significant reduction in ATP production and ultimately, fungal cell death. These application notes provide detailed protocols for the preparation of Y12196 solutions for laboratory experiments and methodologies for key in vitro assays.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Y12196** is essential for accurate and reproducible experimental results.



Property	Value
Molecular Formula	C18H13Cl2F2N3O2
Molecular Weight	412.22 g/mol
CAS Number	1671025-91-4
Appearance	White to off-white powder

Storage and Stability

Proper storage of Y12196 is critical to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Stability
Powder	-20°C	3 years
In Solvent	-80°C	1 year

Solution Preparation

The following protocols detail the preparation of stock and working solutions of **Y12196** for both in vitro and in vivo laboratory experiments. It is recommended to use anhydrous grade solvents to ensure optimal dissolution.

Data Presentation: Solubility



Solvent	Reported Solubility/Concentration	Notes
Dimethyl Sulfoxide (DMSO)	~40 mg/mL	A mother liquor concentration of 40 mg/mL in DMSO has been suggested for in vivo formulations.[1]
Ethanol	Data not available	Not a primary recommended solvent based on available information.
Water	Insoluble	Y12196 is not expected to be soluble in aqueous solutions.

Experimental Protocols: Solution Preparation

1. Preparation of a 40 mg/mL Stock Solution in DMSO (for in vitro and in vivo use)

Materials:

- Y12196 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Aseptically weigh the desired amount of **Y12196** powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 40 mg/mL stock solution, weigh 40 mg of **Y12196**.
- Add the calculated volume of anhydrous DMSO to the Y12196 powder. In this example, add 1 mL of DMSO.



- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage.[1]
- 2. Preparation of Working Solutions for In Vitro Assays

Working solutions for in vitro assays are typically prepared by diluting the high-concentration stock solution in the appropriate cell culture medium. To minimize solvent toxicity, the final concentration of DMSO in the culture medium should be kept low, typically below 0.5%.

3. Preparation of an In Vivo Formulation (Example for 10 mg/kg dosage)

This protocol is based on a formulation calculator and provides a clear, injectable solution.[1]

Materials:

- 40 mg/mL Y12196 in DMSO stock solution
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile Saline, Phosphate-Buffered Saline (PBS), or ddH2O
- Sterile tubes

Protocol:

- To prepare a 2 mg/mL working solution, start with the 40 mg/mL stock solution in DMSO.
- In a sterile tube, combine the following in the specified order, ensuring the solution is mixed well and clear after each addition:

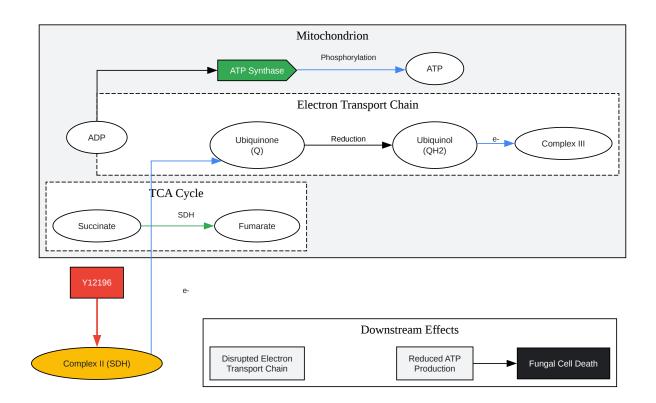


- 50 μL of 40 mg/mL Y12196 in DMSO
- 300 μL of PEG300
- 50 μL of Tween 80
- 600 μL of Saline/PBS/ddH₂O
- This will result in a final volume of 1 mL with a **Y12196** concentration of 2 mg/mL. The final solvent composition will be 5% DMSO, 30% PEG300, 5% Tween 80, and 60% aqueous solution.

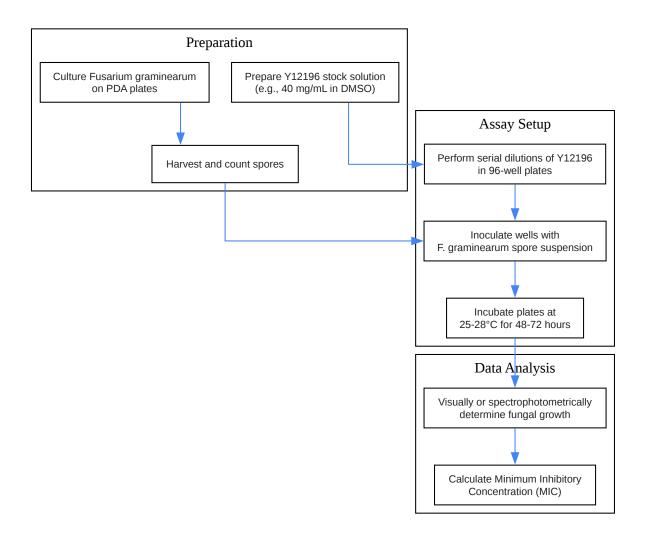
Mechanism of Action and Signaling Pathway

Y12196 functions by inhibiting succinate dehydrogenase (SDH), a key enzyme complex in the mitochondrial electron transport chain and the tricarboxylic acid (TCA) cycle.









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References



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